Lead, isotope of mass 203
Description
Contextualization within Radiochemistry and Nuclear Science
Radiochemistry is the branch of chemistry that deals with radioactive materials, including the production and application of radionuclides. eolss.net Nuclear science, a broader field, encompasses the study of atomic nuclei and their interactions. eolss.netlanl.gov Within this context, ²⁰³Pb is a synthetically produced radionuclide, meaning it is created in facilities like cyclotrons or particle accelerators. wikipedia.orgopenmedscience.com
The production of ²⁰³Pb often involves the proton or deuteron (B1233211) bombardment of thallium (Tl) targets. nih.govsnmjournals.orgpsi.ch For instance, proton irradiation of enriched thallium-203 (B80289) (²⁰³Tl) or thallium-205 (B1258434) (²⁰⁵Tl) targets can produce ²⁰³Pb. nih.govsnmjournals.org Following production, radiochemical separation techniques, such as ion exchange chromatography, are employed to isolate the ²⁰³Pb in a pure form suitable for research. nih.govprismap.euresearchgate.net
Overview of Radionuclide Applications in Research Methodologies
Radionuclides are utilized in research in two primary ways: for their radiation alone or for the combination of their chemical properties and radiation. wikipedia.org In many research methodologies, radionuclides like ²⁰³Pb serve as radioactive tracers. wikipedia.org By incorporating a radionuclide into a molecule or compound, scientists can track its path and concentration within a biological system or environmental sample. wikipedia.org
The radiation emitted by the radionuclide is detected by specialized equipment, such as SPECT (Single Photon Emission Computed Tomography) scanners, allowing for non-invasive imaging and quantification. wikipedia.orgprismap.eu This tracer methodology is fundamental in various fields, including diagnostic imaging, drug development, and environmental monitoring. wikipedia.orgmdpi.comnih.gov
Distinctions and Relationships with Other Lead Isotopes in Tracer Studies
Lead has several isotopes, both stable and radioactive. The four stable isotopes are ²⁰⁴Pb, ²⁰⁶Pb, ²⁰⁷Pb, and ²⁰⁸Pb. mdpi.comnih.gov These stable isotopes are often used in geological and environmental studies to trace the origin and transport of lead pollution. mdpi.comresearchgate.nete3s-conferences.org
²⁰³Pb distinguishes itself from stable lead isotopes by its radioactivity. It decays via electron capture with a half-life of 51.92 hours (approximately 2.16 days). snmjournals.orgchemlin.org This decay process is accompanied by the emission of gamma rays, most prominently at an energy of 279 keV, which is ideal for SPECT imaging. snmjournals.orgpsi.chprismap.eu
A particularly important relationship exists between ²⁰³Pb and another lead radioisotope, Lead-212 (²¹²Pb). nih.govresearchgate.net They are considered a "matched theranostic pair." nih.govresearchgate.net This means that ²⁰³Pb, the diagnostic isotope, can be used for imaging to determine the location and concentration of a lead-containing compound in the body. nih.govnih.gov Subsequently, the chemically identical but therapeutic isotope, ²¹²Pb, can be used to deliver targeted alpha particle therapy to the same locations. nih.govresearchgate.netresearchgate.net This approach allows for personalized treatment planning and monitoring. researchgate.net The distinct half-lives and decay emissions of ²⁰³Pb and ²¹²Pb make them suitable for their respective diagnostic and therapeutic roles. nih.govresearchgate.net
Interactive Data Tables
Properties of Lead-203 (²⁰³Pb)
| Property | Value |
| Symbol | ²⁰³Pb |
| Atomic Number | 82 |
| Mass Number | 203 |
| Half-life | 51.92 hours chemlin.org |
| Decay Mode | Electron Capture (EC) prismap.eu |
| Primary Gamma Emission | 279.2 keV (80.94%) prismap.eu |
| Daughter Isotope | Thallium-203 (²⁰³Tl) prismap.eu |
Production Methods for Lead-203 (²⁰³Pb)
| Production Reaction | Target Material | Particle |
| ²⁰³Tl(d,2n)²⁰³Pb | Thallium-203 nih.gov | Deuteron nih.gov |
| ²⁰⁵Tl(p,3n)²⁰³Pb | Thallium-205 snmjournals.org | Proton snmjournals.org |
Structure

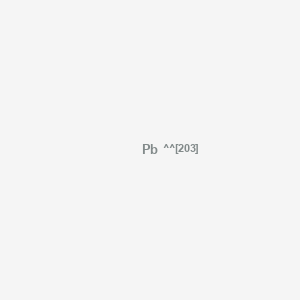

2D Structure
Properties
CAS No. |
14687-25-3 |
|---|---|
Molecular Formula |
P |
Molecular Weight |
202.97339 g/mol |
IUPAC Name |
lead-203 |
InChI |
InChI=1S/Pb/i1-4 |
InChI Key |
WABPQHHGFIMREM-AHCXROLUSA-N |
SMILES |
[Pb] |
Isomeric SMILES |
[203Pb] |
Canonical SMILES |
[Pb] |
Synonyms |
203Pb radioisotope Lead-203 Pb-203 radioisotope |
Origin of Product |
United States |
Nuclear Structure and Decay Characteristics of Lead, Isotope of Mass 203
Fundamental Nuclear Data
The intrinsic properties of the Lead-203 nucleus define its behavior and interactions. These fundamental data are crucial for understanding its stability and decay mode.
The isotopic mass of Lead-203 has been determined to be approximately 202.973391 atomic mass units. chemlin.org
Lead-203 is not a naturally occurring isotope and is produced artificially. Its direct parent isotopes are Bismuth-203 (²⁰³Bi) and Polonium-207 (²⁰⁷Po). chemlin.org The natural abundance of these parent nuclei is effectively zero. Bismuth has only one long-lived isotope, Bismuth-209, which accounts for 100% of its natural abundance. shef.ac.ukwikipedia.org Polonium has no stable or long-lived naturally occurring isotopes; its isotopes are found only in trace amounts as intermediate decay products in the decay chains of uranium and thorium. nih.govchemlin.orgwikipedia.org Consequently, the parent nuclei of Lead-203 are not naturally present in any significant quantity.
The nuclear spin and parity of Lead-203 have been experimentally determined. The nucleus possesses a spin of 5/2 and a negative parity, denoted as 5/2⁻. chemlin.org This property is a result of the arrangement of protons and neutrons within the nucleus and influences its magnetic and electric moments, as well as the selection rules for its radioactive decay.
The magnetic and electric properties of the Lead-203 nucleus are characterized by its magnetic dipole and electric quadrupole moments.
Magnetic Dipole Moment (μ): The measured magnetic dipole moment of Lead-203 is +0.6864(5) nuclear magnetons (μN). chemlin.org
Electric Quadrupole Moment (Q): The electric quadrupole moment, which indicates the deviation of the nuclear charge distribution from spherical symmetry, is +0.95 barns. chemlin.org
These moments provide insight into the shape and internal structure of the Lead-203 nucleus.
The root-mean-square (rms) nuclear charge radius of Lead-203 has been determined to be 5.4727(17) femtometers (fm). chemlin.org This value represents the effective radius of the distribution of protons within the nucleus.
Radioactive Decay Pathway of ²⁰³Pb
Lead-203 is an unstable isotope that undergoes radioactive decay to achieve a more stable nuclear configuration.
Lead-203 decays exclusively via electron capture (EC) with a half-life of 51.92 hours. chemlin.org In this process, an inner atomic electron is captured by a proton in the nucleus, transforming the proton into a neutron and emitting an electron neutrino. This results in the transformation of Lead-203 into an excited state of Thallium-203 (B80289) (²⁰³Tl).
The decay scheme involves the capture of an electron, leading to the population of excited states of Thallium-203, which then de-excite to the stable ground state of Thallium-203 through the emission of gamma rays and X-rays. prismap.eunih.govlnhb.fr The most prominent gamma-ray emission occurs at an energy of 279.2 keV with an intensity of 80.94%. prismap.eu The total decay energy for the electron capture process is 0.975(7) MeV. chemlin.org
Decay Scheme and Energy Level Transitions
The decay of Lead-203 proceeds entirely via electron capture to various excited energy levels of Thallium-203. Following the electron capture, the excited ²⁰³Tl nucleus de-excites to its ground state through the emission of gamma rays. The primary transitions involve the population of excited states at 680.5 keV, 401.3 keV, and 279.2 keV lnhb.frresearchgate.netaps.org.
The decay scheme can be summarized by the following transitions:
An electron capture event populates the excited state at 680.5 keV. This state can then de-excite through a direct transition to the ground state, emitting a 680.5 keV gamma ray, or through a cascade of gamma emissions aps.orgkaeri.re.kr.
A prominent decay path involves the population of the 401.3 keV excited state, which subsequently transitions to the 279.2 keV level by emitting a 122.1 keV gamma ray (difference in energy levels), although this specific gamma emission is not always prominently listed in all decay data.
The most significant transition involves the de-excitation from the 279.2 keV level to the ground state, resulting in the most intense gamma emission of the decay process prismap.euaps.orgnih.gov.
Radiative Emissions and Spectroscopic Signatures
The de-excitation of the Thallium-203 nucleus following electron capture from Lead-203 results in a characteristic spectrum of radiative emissions, including gamma rays, X-rays, and Auger electrons.
The gamma radiation emitted during the decay of Lead-203 is a key characteristic for its identification and quantification. The most prominent gamma-ray energies and their corresponding emission probabilities are detailed in the table below nih.govprismap.eukaeri.re.krlantheus.com.
| Energy (keV) | Emission Probability (%) |
| 279.2 | 80.94 |
| 401.3 | 3.43 |
| 680.5 | 0.754 |
This table presents the primary gamma-ray emissions from the decay of Lead-203.
The dominant gamma emission occurs at 279.2 keV with an intensity of approximately 81%, making it the most significant feature in the gamma spectrum of ²⁰³Pb nih.govprismap.eunih.gov.
Following the electron capture process, vacancies are created in the inner electron shells of the daughter Thallium-203 atom. These vacancies are filled by electrons from higher energy levels, leading to the emission of characteristic X-rays. The most significant X-ray emissions are from the K-shell transitions prismap.eulnhb.fr.
| X-ray Line | Energy (keV) | Intensity (% per decay) |
| Kα | ≈ 72 | 58.8 |
| Kβ | ≈ 83 | 16.3 |
This table outlines the principal K-shell X-ray emissions from Thallium-203 following the decay of Lead-203.
The Kα X-rays, with an energy of about 72 keV, are the most intense X-ray emissions prismap.eu.
As an alternative to X-ray emission, the energy released from the filling of inner-shell vacancies can be transferred to another atomic electron, which is then ejected from the atom. This ejected electron is known as an Auger electron. The decay of Lead-203 results in the emission of both K-shell and L-shell Auger electrons from the newly formed Thallium-203 atom lantheus.com.
| Auger Electron Shell | Energy (keV) | Intensity (% per decay) |
| K-shell | 55.2 | 3.1 |
| L-shell | 7.78 | 59 |
This table provides a summary of the energies and intensities of the K-shell and L-shell Auger electrons emitted in the decay of Lead-203.
The L-shell Auger electrons are notably more abundant than the K-shell Auger electrons lantheus.com. The mean electron energy emitted per decay of Lead-203 is approximately 44 keV prismap.eu.
Isotopic Half-Life and Decay Constant
The half-life of an isotope is the time required for half of the radioactive atoms in a sample to undergo decay. The decay constant is the probability of decay of a single nucleus per unit time. These two quantities are inversely related. For Lead-203, these values are well-established chemlin.orgnih.govlnhb.fr.
| Parameter | Value |
| Half-Life (T½) | 51.92 hours |
| Decay Constant (λ) | 3.7084 x 10⁻⁶ s⁻¹ |
This table presents the accepted values for the half-life and decay constant of Lead-203.
The half-life of 51.92 hours makes Lead-203 a useful radioisotope for various scientific and medical applications where observation over several days is required chemlin.orgnih.gov.
Production and Synthesis Methodologies for Lead, Isotope of Mass 203
Cyclotron-Based Production Routes
Cyclotrons are utilized to accelerate charged particles, such as protons or deuterons, to high energies. When these particles strike a thallium target, nuclear reactions occur, transforming the stable thallium isotopes into radioactive lead isotopes, including ²⁰³Pb. crpa-acrp.caresearchgate.net The selection of the production route is critical for maximizing the yield of ²⁰³Pb while minimizing the co-production of undesirable isotopic impurities. researchgate.net
Nuclear Reactions and Excitation Functions
The probability of a specific nuclear reaction occurring is described by its cross-section, which is dependent on the energy of the incident particle. The graphical representation of the cross-section as a function of particle energy is known as the excitation function. researchgate.netjkps.or.kr Understanding the excitation functions for various reactions is crucial for optimizing the production of ²⁰³Pb.
Proton bombardment of thallium is a common method for producing ²⁰³Pb. d-nb.infoosti.govdntb.gov.ua Two primary reactions are employed, depending on the starting thallium isotope and the available proton energy. arxiv.org
The ²⁰⁵Tl(p,3n)²⁰³Pb reaction involves bombarding an enriched ²⁰⁵Tl target with protons. crpa-acrp.caresearchgate.net This reaction typically requires higher proton energies. researchgate.net The cross-section for this reaction reaches a maximum at approximately 26 MeV. snmjournals.org Research has shown that using a 24-MeV proton beam on an enriched ²⁰⁵Tl target can yield significant quantities of ²⁰³Pb. snmjournals.orgsnmjournals.org For instance, irradiating a 250 mg target of 99.9% enriched ²⁰⁵Tl metal at 23.3 MeV has been demonstrated to produce substantial amounts of ²⁰³Pb. researchgate.net One study reported that cyclotron irradiations at 23.3 MeV with a 60 μA proton beam current resulted in a ²⁰³Pb saturated yield of 4658 ± 62 MBq/μA. researchgate.net Another study using 24-MeV protons on an enriched ²⁰⁵Tl target achieved production yields of 32.9 ± 4.1 MBq/μA·h. snmjournals.org
The ²⁰³Tl(p,n)²⁰³Pb reaction utilizes an enriched ²⁰³Tl target and is suitable for cyclotrons with lower proton energies. researchgate.netd-nb.info The excitation function for this reaction has a threshold energy of about 8 MeV and peaks at 26.5 MeV. d-nb.info However, even at lower energies like 12.8 MeV, this reaction can be productive. d-nb.info For example, proton irradiation of enriched ²⁰³Tl targets at 12.8 MeV has resulted in ²⁰³Pb saturation yields of 483 ± 3 MBq/μA. d-nb.infonih.govubc.ca The optimal proton energy range for producing ²⁰³Pb with low impurities via this reaction is considered to be 10-16 MeV. researchgate.net
| Reaction | Optimal Proton Energy | Peak Cross-Section | Reported Yield |
| ²⁰⁵Tl(p,3n)²⁰³Pb | ~26 MeV snmjournals.org | 1,244 mb at 26 MeV snmjournals.org | 32.9 ± 4.1 MBq/μA·h (at 24 MeV) snmjournals.org |
| ²⁰³Tl(p,n)²⁰³Pb | 10-16 MeV researchgate.net | - | 483 ± 3 MBq/μA (saturation yield at 12.8 MeV) d-nb.infonih.govubc.ca |
An alternative production route involves the bombardment of thallium targets with deuterons. researchgate.net The ²⁰³Tl(d,2n)²⁰³Pb reaction is a notable example. researchgate.net The excitation functions for deuteron-induced reactions on natural thallium have been studied up to a deuteron (B1233211) energy of 21 MeV. jkps.or.kr
Another deuteron-induced reaction, ²⁰⁵Tl(d,4n)²⁰³Pb , becomes possible at energies above 18.3 MeV. jkps.or.krresearchgate.net Studies exploring the irradiation of enriched ²⁰⁵Tl with a deuteron beam have measured excitation functions in the energy range of 21 MeV to 34 MeV. researchgate.net For the energy range between 30 MeV and 32.5 MeV, a thick target yield for ²⁰³Pb was calculated to be 56.7 ± 6.1 MBq/μAh. researchgate.net
Comparatively, production yields from deuteron-induced reactions have been reported to be lower than those from the ²⁰⁵Tl(p,3n)²⁰³Pb reaction. For instance, a yield of 5.8 MBq/μA·h was reported for the ²⁰³Tl(d,2n)²⁰³Pb reaction. snmjournals.org
| Reaction | Deuteron Energy Range | Reported Yield |
| ²⁰³Tl(d,2n)²⁰³Pb | Up to 21 MeV jkps.or.kr | 5.8 MBq/μA·h snmjournals.org |
| ²⁰⁵Tl(d,4n)²⁰³Pb | 21 - 34 MeV researchgate.net | 56.7 ± 6.1 MBq/μAh (30-32.5 MeV) researchgate.net |
Target Materials and Isotopic Enrichment
The choice of target material is a critical factor in the production of ²⁰³Pb. While natural thallium can be used, it is composed of two stable isotopes: ²⁰³Tl (29.52%) and ²⁰⁵Tl (70.48%). researchgate.net The use of isotopically enriched thallium targets is often preferred to enhance the yield of ²⁰³Pb and minimize the production of isotopic impurities. crpa-acrp.cad-nb.info
For the ²⁰⁵Tl(p,3n)²⁰³Pb reaction, highly enriched ²⁰⁵Tl targets are essential. crpa-acrp.caresearchgate.net These targets can be in the form of pressed metal powder or electroplated material. researchgate.netsnmjournals.org For example, 250 mg of ²⁰⁵Tl metal with 99.9% isotopic enrichment has been used to create solid targets. researchgate.net Another approach involves the electroplating of enriched ²⁰⁵Tl, which has been shown to withstand high beam currents. snmjournals.org The use of enriched ²⁰⁵Tl is particularly advantageous for higher energy cyclotrons to achieve high-yield production of ²⁰³Pb. crpa-acrp.caresearchgate.net Research has demonstrated that using enriched ²⁰⁵Tl can result in significantly higher production yields compared to reactions using natural or ²⁰³Tl targets. snmjournals.org
Enriched ²⁰³Tl targets are the material of choice for the ²⁰³Tl(p,n)²⁰³Pb and ²⁰³Tl(d,2n)²⁰³Pb reactions. researchgate.netd-nb.info Using enriched ²⁰³Tl targets for proton irradiation has been shown to provide a high saturation yield of ²⁰³Pb. d-nb.infonih.gov For instance, irradiating enriched ²⁰³Tl targets with 12.8 MeV protons resulted in a saturation yield of 483 ± 3 MBq/μA, a significant increase compared to the 134 ± 25 MBq/μA yield from natural thallium targets under the same conditions. d-nb.infonih.govubc.ca
Natural Thallium Targets
The use of natural thallium as a target material presents a viable route for the production of ²⁰³Pb. researchgate.net Natural thallium is composed of two stable isotopes: ²⁰³Tl (29.5% abundance) and ²⁰⁵Tl (70.5% abundance). d-nb.info This composition allows for several nuclear reactions to produce ²⁰³Pb when bombarded with particles like protons or deuterons. researchgate.netjkps.or.kr
Proton bombardment of natural thallium can induce the ²⁰³Tl(p,n)²⁰³Pb and ²⁰⁵Tl(p,3n)²⁰³Pb reactions. researchgate.netresearchgate.net Deuteron-induced reactions on natural thallium are also utilized, with studies of the excitation functions showing contributions from both thallium isotopes. jkps.or.krpsi.ch For instance, deuteron bombardment can lead to the formation of ²⁰³Pb via reactions on both ²⁰³Tl and ²⁰⁵Tl, with distinct peak energies for each reaction. psi.ch
While using natural thallium is cost-effective, it can lead to the co-production of various impurities. Irradiating natural thallium can inevitably produce unwanted isotopes like ²⁰⁰Pb and ²⁰¹Pb. psi.ch Therefore, careful selection of beam energy is crucial to optimize the yield of ²⁰³Pb and minimize contaminants. psi.chresearchgate.net Despite these challenges, production methods using natural thallium targets have been successfully established. For example, proton irradiation at 12.8 MeV on natural thallium targets has yielded saturation yields of 134 ± 25 MBq/μA. d-nb.infonih.govnih.gov
Target Preparation and Durability Engineering (e.g., Electroplating Methods, Thermal Stability)
The physical and thermal properties of thallium, particularly its low melting point (304°C) and high toxicity, necessitate robust target preparation methods to ensure stability under the intense heat of a cyclotron beam. researchgate.netresearchgate.net Direct pressing of thallium metal into a target disc backing is one method, but it can suffer from poor thermal stability. d-nb.infonih.gov
Electroplating has emerged as a superior and widely adopted technique for fabricating durable thallium targets. snmjournals.orgsnmjournals.orgiaea.org This process involves the electrochemical deposition of thallium onto a thermally conductive backing material, such as copper, gold, or silver. snmjournals.orgepj-conferences.orggoogle.com The choice of backing is critical for heat dissipation. ijrr.com
Key parameters in the electroplating process are carefully optimized, including:
Plating Bath Composition : Solutions often contain thallium compounds (e.g., [ⁿᵃᵗTl]Tl₂O₃ or [²⁰⁵Tl]Tl₂O₃), a complexing agent like ethylenediaminetetraacetic acid (EDTA), a pH modifier such as NaOH, and hydrazine (B178648) hydrate. snmjournals.orgijrr.com
pH Level : A pH of over 12.5 has been found to be optimal for the rapid deposition of thallium metal. snmjournals.org
Current Density and Plating Time : These factors are controlled to achieve a desired plating rate and density. A plating density of 76–114 mg/cm² can be achieved over a 5-hour period. snmjournals.orgnih.gov
Plating Technique : Methods like reverse pulse potential have been employed to prevent the formation of dendrites and ensure a smooth, stable surface. epj-conferences.org
Electroplated targets demonstrate significantly improved thermal stability, capable of withstanding proton beam currents as high as 40-60 μA and irradiation times of several hours without melting or significant degradation. researchgate.netsnmjournals.orgsnmjournals.org For instance, electroplated targets on silver backings have shown high thermal stability when irradiated with a 13 MeV cyclotron, allowing for the use of higher beam currents. nih.gov Thermal analysis using computational tools like the CFX code helps in estimating the temperature distribution across the target to prevent damage and determine maximum operational parameters. iaea.orgkns.org
Beam Energy Optimization and Yield Profiles
Optimizing the energy of the incident particle beam is fundamental to maximizing the production yield of ²⁰³Pb while minimizing the formation of radionuclidic impurities. The yield is directly related to the nuclear reaction cross-section, which is highly dependent on energy.
For the proton-induced reaction ²⁰³Tl(p,n)²⁰³Pb , the cross-section has a threshold energy of about 8 MeV and a peak at 26.5 MeV, making it suitable for production with smaller medical cyclotrons. d-nb.infonih.gov Irradiating enriched ²⁰³Tl targets with 12.8 MeV protons resulted in a saturation yield of 483 ± 3 MBq/μA. d-nb.infonih.govnih.gov
For the proton-induced reaction ²⁰⁵Tl(p,3n)²⁰³Pb , the cross-section is maximized at approximately 26 MeV. snmjournals.org Using a 24 MeV incident proton beam on enriched ²⁰⁵Tl targets has yielded experimental results of 32.9 ± 4.1 MBq/μA·h, which aligns closely with theoretical predictions. snmjournals.org Higher energy cyclotrons (e.g., 30 MeV) could potentially achieve even greater yields by better capturing the peak cross-section. snmjournals.org
For deuteron-induced reactions , studies on natural thallium have identified optimal energy ranges to maximize ²⁰³Pb production. jkps.or.kr When using enriched ²⁰⁵Tl targets, the calculated production yield for ²⁰³Pb was found to be 54 MBq/µAh in the deuteron energy interval of 30 MeV to 32.5 MeV. researchgate.netepj-conferences.org
The choice of the nuclear reaction and corresponding energy window is a trade-off between yield and purity. For example, while higher proton energies on a ²⁰³Tl target can increase the ²⁰³Pb yield, exceeding certain thresholds will open channels for impurity-producing reactions like (p,2n) and (p,3n), leading to ²⁰²Pb and ²⁰¹Pb. researchgate.netijrr.com
Radionuclidic Impurity Management during Production
A critical aspect of ²⁰³Pb production is the management of co-produced radioactive impurities, which can affect the quality of the final product for its intended applications.
Minimization of Co-produced Lead Isotopes (e.g., ²⁰⁰Pb, ²⁰¹Pb)
The primary radionuclidic impurities of concern are other lead isotopes, particularly ²⁰¹Pb (t½ = 9.3 h) and the longer-lived ²⁰⁰Pb (t½ = 21.5 h). psi.ch The presence of these isotopes is highly dependent on the choice of target material and the incident beam energy.
Using enriched ²⁰⁵Tl targets is a key strategy to minimize these impurities. The nuclear reaction ²⁰⁵Tl(p,3n)²⁰³Pb has a higher energy threshold for producing other lead isotopes compared to reactions on ²⁰³Tl. psi.ch For instance, producing ²⁰¹Pb via the ²⁰³Tl(p,3n)²⁰¹Pb reaction is a significant issue when using natural or enriched ²⁰³Tl targets. researchgate.net However, when using highly enriched ²⁰⁵Tl, the contribution of the ²⁰³Tl impurity to ²⁰¹Pb production is minimal. psi.ch
Careful control of the proton beam energy is the most effective tool for impurity management. For example, to avoid the production of ²⁰⁰Pb via the (p,4n) reaction on ²⁰³Tl, the maximum proton energy should be kept below 28-28.5 MeV. psi.chijrr.com Similarly, keeping the energy below the threshold for the (p,3n) reaction can limit ²⁰¹Pb. psi.ch Post-irradiation, a "cool-down" period is often implemented, allowing short-lived impurities like ²⁰¹Pb to decay significantly before chemical processing. snmjournals.orgsnmjournals.org With optimized production on enriched ²⁰⁵Tl, the final ²⁰³Pb product can achieve high radionuclidic purity, with ²⁰¹Pb constituting less than 0.5% of the lead isotopes present. researchgate.netsnmjournals.org
Control of Other Radioactive Contaminants (e.g., ²⁰²Tl, ²⁰³Hg)
Besides lead isotopes, other radioactive contaminants can be formed during irradiation. Thallium-202 (²⁰²Tl, t½ = 12.2 days) is a potential impurity, particularly when using deuteron beams on natural thallium, which can be formed via reactions like ²⁰³Tl(d,3n)²⁰²Pb which decays to ²⁰²Tl. jkps.or.krpsi.chijrr.com The production of ²⁰²Tl can be significantly reduced by using enriched ²⁰⁵Tl targets. psi.ch Effective chemical separation processes are also crucial to remove any remaining ²⁰²Tl from the final ²⁰³Pb product. psi.ch
Mercury-203 (²⁰³Hg, t½ = 46.6 days) has also been identified as a potential contaminant in deuteron-based production routes. researchgate.net Its presence necessitates careful post-irradiation chemical purification to ensure the final product's purity. researchgate.net
Production Yield Assessment and Scalability
The production yield of ²⁰³Pb is a key metric, typically reported as activity produced per unit of beam current and time (e.g., MBq/μA·h) or as a saturation yield (MBq/μA). d-nb.infosnmjournals.org High yields are essential for meeting the demands for preclinical and clinical research. researchgate.netspringermedizin.de
Recent advancements in targetry and production routes have led to significant improvements in yield.
The ²⁰⁵Tl(p,3n)²⁰³Pb reaction using electroplated targets has proven to be a high-yield method. Irradiations with a 24-MeV proton beam on enriched ²⁰⁵Tl targets achieved production yields of 32.9 ± 6.3 MBq/μA·h. snmjournals.org Another study using this reaction at 23.3 MeV and a high beam current of 60 μA reported a saturated yield of 4658 ± 62 MBq/μA, allowing for the production of up to 12 GBq of ²⁰³Pb in a single run. researchgate.net
The ²⁰³Tl(p,n)²⁰³Pb reaction using enriched ²⁰³Tl targets and 12.8 MeV protons has demonstrated a saturation yield of 483 ± 3 MBq/μA. d-nb.infonih.gov
The deuteron-induced reaction on enriched ²⁰⁵Tl has a calculated thick target yield of 56.7 MBq/μAh between 30 and 32.5 MeV, indicating its suitability for large-scale production. researchgate.netresearchgate.net
Scalability of ²⁰³Pb production depends on several factors:
Target Durability : The ability of the thallium target to withstand high beam currents for extended periods is paramount. The development of thermally stable, electroplated targets has been a major step towards scalability, allowing for higher currents and thus greater production capacity. researchgate.netsnmjournals.orgnih.gov
Availability of Enriched Material : Large-scale production often relies on isotopically enriched thallium (either ²⁰³Tl or ²⁰⁵Tl) to maximize yield and purity. psi.chgoogle.com Efficient methods for recycling the valuable enriched target material are therefore important for the economic viability of the process. researchgate.netgoogle.com
Cyclotron Availability : The required beam energy dictates the type of cyclotron needed. While the ²⁰³Tl(p,n) reaction is accessible with smaller 13 MeV cyclotrons, the higher-yield ²⁰⁵Tl(p,3n) reaction requires cyclotrons capable of delivering protons in the 24-30 MeV range. researchgate.netd-nb.infosnmjournals.org
The established production methods, particularly those using robust electroplated enriched ²⁰⁵Tl targets, demonstrate significant potential for scalable, high-yield production of ²⁰³Pb, sufficient to meet growing clinical and research demands. researchgate.netspringermedizin.de
Radiochemical Separation and Purification of Lead, Isotope of Mass 203
Post-Irradiation Target Dissolution Strategies
The initial step in isolating ²⁰³Pb involves dissolving the irradiated target material, which is typically composed of thallium (Tl). A common strategy is to use nitric acid (HNO₃) to dissolve the thallium target. For instance, irradiated thallium targets can be dissolved in 2 M HNO₃, sometimes with gentle heating to approximately 90°C to facilitate the process. snmjournals.orgsnmjournals.org Another approach involves dissolving the thallium target in 4 M HNO₃. researchgate.net In some procedures, after dissolution in nitric acid, the solution is evaporated, and the residue is redissolved in hydrochloric acid (HCl) to convert the nitrate (B79036) form to a chloride form, with hydrogen peroxide sometimes used to maintain thallium in the Tl(III) oxidation state. iaea.org
A crucial aspect of post-irradiation processing is allowing for the decay of short-lived isotopic impurities. snmjournals.org For example, targets may be left to cool for over 12 hours to reduce the levels of co-produced radioisotopes like ²⁰¹Pb (half-life: 9.3 hours) and ²⁰⁴ᵐPb (half-life: 67.2 minutes). snmjournals.org
Chemical Separation Methodologies
Following dissolution, various chemical separation techniques are employed to isolate ²⁰³Pb from the bulk thallium target material and other impurities.
Ion Exchange Chromatography (e.g., Pb Resin, Weak Cation Exchange Resin, Anion Exchange Resin)
Ion exchange chromatography is a cornerstone of ²⁰³Pb purification.
Pb Resin: A highly selective method utilizes a solid-phase extraction resin known as "Pb Resin". snmjournals.orgsnmjournals.org After dissolving the target in 2 M HNO₃, the solution is loaded onto a column containing Pb Resin. snmjournals.orgsnmjournals.org The lead ions are retained by the resin, while the bulk of the thallium target material passes through. d-nb.info The resin is then washed with additional 2 M HNO₃ to remove any remaining thallium. snmjournals.orgsnmjournals.org Finally, the purified ²⁰³Pb is eluted from the resin using a solution such as 1 M sodium acetate (B1210297) (NaOAc) at pH 5.5 or 1 M ammonium (B1175870) acetate (NH₄OAc). snmjournals.orgsnmjournals.orgd-nb.info This method has been shown to achieve high recovery yields of over 95%. snmjournals.org
Weak Cation Exchange Resin: Often, a second purification step involving a weak cation exchange resin is employed. snmjournals.orgsnmjournals.orgsnmjournals.org The eluate from the Pb Resin column, typically in a sodium acetate solution, is loaded onto a weak cation exchange resin column. snmjournals.org After washing, the final [²⁰³Pb]PbCl₂ product is eluted in a small volume of 1 M HCl, making it suitable for subsequent radiolabeling. snmjournals.orgsnmjournals.orgsnmjournals.org
Anion Exchange Resin: Anion exchange chromatography is another effective technique. iaea.orgosti.gov In one method, after converting the dissolved target to a chloride form in 8 M HCl, the solution is passed through an anion exchange column (e.g., DOWEX1-4x). iaea.org The ²⁰³Pb passes through in the effluent, while the thallium remains on the column. iaea.org Another approach uses anion exchange in nitric acid-hydrobromic acid mixtures for further purification after an initial cation exchange step. osti.gov The anion exchange resin AG1x8 shows high selectivity for Tl(III) and Bi(III) over Pb(II) in HCl, but is typically used after the bulk of the thallium has been removed due to the large column size that would otherwise be required. nih.gov
Other Ion Exchangers: Other materials like Chelex 100, a chelating ion exchanger, have also been used. journals.co.zanih.gov Lead radioisotopes are sorbed onto Chelex 100, and any remaining thallium can be eluted with ascorbic acid. journals.co.za Hydrous zirconium oxide has also been utilized, where lead is taken up at a pH greater than 3 while Tl(I) is not. iaea.org
Solid Phase Extraction Techniques
Solid phase extraction (SPE) is a primary method for ²⁰³Pb purification, often used interchangeably with ion exchange chromatography. The use of Pb Resin in a column is a prominent example of an SPE technique. snmjournals.orgresearchgate.net This method involves loading the dissolved target solution onto the SPE cartridge, washing away impurities, and then eluting the desired ²⁰³Pb. d-nb.inforesearchgate.net For instance, after loading the dissolved target onto a Pb Resin cartridge, the resin is washed with 2 M HNO₃, and the ²⁰³Pb is subsequently eluted with 1 M NH₄OAc. d-nb.info This technique is valued for its simplicity and efficiency, often resulting in a product suitable for direct radiolabeling. d-nb.inforesearchgate.net
Selective Precipitation Processes (e.g., Thallium Precipitation)
Selective precipitation offers another route to separate the bulk of the thallium target material from the ²⁰³Pb. One novel method involves the selective precipitation of thallium nitrate before proceeding with extraction chromatography. researchgate.net In a different context, for the recovery of thallium-203 (B80289) from waste solutions, thallium can be precipitated as thallous sulfide (B99878) by adding a saturated sulfide solution after adjusting the pH to 12. google.com This demonstrates the principle of using precipitation to separate thallium from other components.
Automation of Radiochemical Separation Processes
To enhance efficiency, reduce radiation exposure to personnel, and ensure reproducibility, automation of the separation process is a key development. snmjournals.org Automated systems, such as cassette-based fluid-handling systems (e.g., Modular Lab Pharm Tracer or NEPTIS Mosaic-LC), have been developed for the production of ²⁰³Pb-labeled radiopharmaceuticals. researchgate.netornl.govresearchgate.net
These automated methods often incorporate the same chemical principles described above, such as using a Pb-specific chromatography resin for pre-concentration and isolation. ornl.govresearchgate.net The system can automatically handle the dissolution of the target, loading onto the purification column, washing, and elution of the final product. researchgate.net For example, a NEPTIS unit can perform the separation using Eichrom Pb resin, eluting the ²⁰³Pb with either 8 M HCl or 1 M NH₄OAc. researchgate.net Such automated processes can take less than 4 hours from target dissolution to the final product, yielding decay-corrected [²⁰³Pb]PbCl₂ with high radionuclidic purity. researchgate.net
Characterization of Purified Product
The final purified ²⁰³Pb product must be rigorously characterized to ensure its quality for subsequent use.
Radionuclidic Purity: This is a critical parameter, assessed using gamma-ray spectroscopy with a High-Purity Germanium (HPGe) detector. researchgate.netsnmjournals.org This analysis identifies and quantifies the presence of any other radioisotopes. Typically, the final product is expected to have a radionuclidic purity of greater than 98% or 99.5%, with minor amounts of isotopes like ²⁰¹Pb being the only detectable radionuclidic impurity. snmjournals.orgisotopes.gov
Chemical Purity: The presence of non-radioactive elemental impurities, especially stable lead or residual thallium, is determined using techniques like Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES). researchgate.netresearchgate.netnih.gov The final product should contain minimal amounts of metallic contaminants. researchgate.netnih.gov For instance, separations can achieve less than 0.1 µg of thallium in the final lead fraction. osti.gov
Specific Activity: This is a measure of the radioactivity per unit mass of the element (e.g., GBq/µmol or mCi/µmol). snmjournals.orgnih.gov High specific activity is crucial for many applications. A standard operating procedure using a chelator like DO3A can be used to determine the apparent molar activity. snmjournals.org Optimized production and separation methods have achieved high specific activities, for example, around 37 GBq/µmol. snmjournals.org
The final product is often formulated as [²⁰³Pb]PbCl₂ in a dilute acid solution (e.g., 1 M HCl), ready for radiolabeling. snmjournals.orgsnmjournals.orgnih.gov
Table of Research Findings on ²⁰³Pb Separation
Table of Chemical Compounds
Radiochemical Purity Determination
Radiochemical purity refers to the proportion of the total radioactivity in a sample that is present in the desired chemical form. For Lead-203, this is a crucial parameter to ensure that the radioactivity is associated with the lead isotope and not with other radionuclidic impurities.
Methods of Determination:
Gamma-ray Spectroscopy: This is the primary method for determining the radionuclidic purity of ²⁰³Pb. snmjournals.orgd-nb.info A high-purity germanium (HPGe) detector is used to identify and quantify the gamma-emitting radionuclides present in the sample. snmjournals.org ²⁰³Pb has a characteristic gamma emission at 279 keV (81% abundance), which allows for its clear identification. snmjournals.orgprismap.eu By analyzing the gamma spectrum, the presence of any other radioisotopes, such as ²⁰¹Pb or other contaminants, can be detected and their contribution to the total activity can be calculated. snmjournals.org For instance, after a sufficient decay period for short-lived isotopes like ²⁰¹Pb (half-life of 9.3 hours) and ²⁰⁴ᵐPb (half-life of 67.2 minutes), the isotopic composition of the final product can be determined, with typical purities of >99.5% for ²⁰³Pb and <0.5% for ²⁰¹Pb. snmjournals.orgsnmjournals.org Some production methods have reported achieving radionuclidic purity of >99.9%. researchgate.net
Radio-Thin Layer Chromatography (Radio-TLC): This technique is used to assess the radiochemical purity by separating different chemical forms of the radionuclide. researchgate.net For example, in the quality control of ²⁰³Pb-labeled compounds, radio-TLC can be used to separate the labeled compound from any unbound ²⁰³Pb²⁺. researchgate.netosti.gov The distribution of radioactivity on the TLC plate is then measured to determine the percentage of activity associated with the desired compound. researchgate.net
High-Performance Liquid Chromatography (HPLC): Radio-HPLC is another powerful technique for determining radiochemical purity, especially for radiolabeled molecules. osti.govsnmjournals.org It separates the components of a mixture based on their interaction with a stationary phase, and a radiometric detector tracks the elution of the radioactive species. This allows for the quantification of the desired radiolabeled product and any radiochemical impurities. osti.gov For example, the radiochemical purity of [²⁰³Pb]DOTA-peptide conjugates has been determined to be greater than 98% using radio-HPLC. osti.gov
Acceptance Criteria:
The required radiochemical purity can vary depending on the intended application. For preclinical and clinical use, very high purity is essential. The U.S. Department of Energy Isotope Program specifies a radionuclidic purity of ≥98% for their routinely available ²⁰³Pb. isotopes.govisotopes.gov Research studies have reported achieving radiochemical purities of >99% for the final product. snmjournals.org
Elemental Purity Analysis and Trace Metal Contaminant Assessment
Elemental purity analysis is performed to identify and quantify non-radioactive elemental impurities in the final ²⁰³Pb product. These impurities, particularly stable lead and other metals, can compete with ²⁰³Pb in radiolabeling reactions, thereby reducing the specific activity and labeling efficiency. snmjournals.orgnih.gov
Analytical Techniques:
Inductively Coupled Plasma Mass Spectrometry (ICP-MS): ICP-MS is a highly sensitive technique used for the determination of trace metal contaminants. snmjournals.orgd-nb.info It can detect and quantify a wide range of elements at very low concentrations (parts per billion or even parts per trillion). d-nb.info This method is crucial for assessing the levels of stable lead, as well as residual target material (e.g., thallium) and other metals that may have been introduced during the production and purification process. snmjournals.orgd-nb.info For example, studies have shown that optimized separation methods can reduce the amount of stable lead in the final product to as low as 0.2 ± 0.1 μg. snmjournals.org
Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES): ICP-OES is another technique used for elemental purity assessment. researchgate.net
Common Contaminants and Their Impact:
The primary elemental impurity of concern is stable lead, as its presence directly impacts the specific activity of the ²⁰³Pb. Other potential metallic contaminants can include residual thallium from the target material, copper from the target backing, and other trace metals. snmjournals.orgosti.gov High levels of these contaminants can interfere with subsequent radiolabeling procedures. osti.gov For instance, the presence of iron can interfere with the radiolabeling of peptides. osti.gov
The following table summarizes the results of trace metal analysis from a study on ²⁰³Pb purification.
| Element | Concentration (ppb) |
| Lead (stable) | <0.4 ppm |
| Thallium | <0.1 µg |
| Copper | <0.1 µg |
| Data sourced from multiple studies. osti.govresearchgate.net |
Chemical Form and Elution Chemistry (e.g., [²⁰³Pb]PbCl₂, [²⁰³Pb]Pb(OAc)₂)
The final chemical form of the purified ²⁰³Pb is a critical factor that determines its suitability for subsequent radiolabeling reactions. The elution chemistry employed during the final purification step dictates this chemical form.
Common Chemical Forms and Elution Methods:
[²⁰³Pb]PbCl₂ (Lead(II) Chloride): This is a common chemical form for the final ²⁰³Pb product. It is typically obtained by eluting the ²⁰³Pb from a cation exchange or extraction resin using hydrochloric acid (HCl). snmjournals.orgsnmjournals.orgnih.gov For example, ²⁰³Pb can be eluted from a weak cation-exchange resin using 1 M HCl. snmjournals.orgsnmjournals.org This form is suitable for many radiolabeling applications. snmjournals.orgnih.gov In some procedures, a two-column separation is used, where the final elution from a Dowex-1X8 anion exchange resin with 0.01 M HCl also yields [²⁰³Pb]PbCl₂. nih.gov
[²⁰³Pb]Pb(OAc)₂ (Lead(II) Acetate): This form is often preferred for direct radiolabeling of certain chelators and bioconjugates. d-nb.inforesearchgate.net It is typically produced by eluting the ²⁰³Pb from a lead-selective resin (Pb resin) using an ammonium acetate (NH₄OAc) buffer. d-nb.info For instance, elution with 1 M NH₄OAc (pH 7) yields [²⁰³Pb]Pb(OAc)₂. d-nb.info This method provides a product that is amenable to direct radiolabeling at room temperature. mdpi.com
The choice of elution chemistry depends on the specific requirements of the subsequent radiolabeling protocol. The table below outlines common elution schemes for obtaining different chemical forms of ²⁰³Pb.
| Resin Type | Eluent | Final Chemical Form | Reference(s) |
| Weak Cation Exchange Resin | 1 M HCl | [²⁰³Pb]PbCl₂ | snmjournals.orgsnmjournals.org |
| Dowex-1X8 Anion Exchange Resin | 0.01 M HCl | [²⁰³Pb]PbCl₂ | nih.gov |
| Pb Resin | 1 M NH₄OAc (pH 7) | [²⁰³Pb]Pb(OAc)₂ | d-nb.info |
| Pb Resin | 8 M HCl | [²⁰³Pb]PbCl₂ | nih.gov |
Specific Activity and Molar Activity Determination
Specific activity and molar activity are key quality parameters for radionuclides, especially those intended for receptor-targeted applications.
Specific Activity: This is defined as the radioactivity per unit mass of the element (e.g., GBq/g or Ci/g). A high specific activity indicates a low amount of stable (non-radioactive) isotopes of the same element. nih.gov
Molar Activity: This is the radioactivity per mole of the compound (e.g., GBq/μmol or Ci/μmol). snmjournals.org High molar activity is crucial for radiolabeling targeting vectors, as it ensures that a sufficient amount of radioactivity can be delivered to the target site without saturating the receptors with non-radioactive molecules. nih.gov
Methods of Determination:
The determination of specific and molar activity requires quantifying both the radioactivity and the total mass or molar amount of lead in the sample.
Radioactivity Measurement: The total radioactivity of the ²⁰³Pb sample is measured using a dose calibrator. snmjournals.org
Mass/Molar Amount Measurement: The total amount of lead (both radioactive ²⁰³Pb and any stable lead isotopes) is determined using highly sensitive analytical techniques like ICP-MS. snmjournals.org
Apparent Molar Activity (AMA): In practice, the molar activity is often determined as the "apparent molar activity" through radiolabeling studies with a suitable chelator, such as DOTA or DO3A. snmjournals.orgisotopes.gov By performing radiolabeling reactions with varying concentrations of the chelator, the molar activity can be calculated. isotopes.gov
Reported Values:
The specific and molar activities of ²⁰³Pb can vary significantly depending on the production method, the purity of the target material, and the efficiency of the purification process. Research has focused on optimizing these factors to achieve high specific and molar activities.
The following table presents a range of reported specific and molar activities for ²⁰³Pb from various studies.
| Specific Activity (TBq/g) | Molar Activity (GBq/μmol) | Reference(s) |
| 52 | 32 | snmjournals.org |
| 405 ± 108 | - | snmjournals.org |
| 4150 | 2.1 (TBq/μmol) | snmjournals.org |
| 4745 ± 2657 | ~5 (TBq/μmol) | snmjournals.org |
| ≥7,000 Ci/g | - | researchgate.net |
| - | 37.7 ± 5.4 | snmjournals.orgnih.gov |
| - | 40.6 ± 11 | snmjournals.org |
| - | 3.5 | ubc.ca |
| - | 0.25 | ubc.ca |
| - | 461 ± 30 | researchgate.net |
| - | 195 ± 37 | researchgate.net |
| - | 83 ± 12 | researchgate.net |
Recovery and Recycling of Irradiated Target Materials
The target material used for the production of ²⁰³Pb, typically thallium (Tl), is often isotopically enriched and expensive. snmjournals.orgpsi.ch Therefore, the recovery and recycling of the irradiated target material are economically and environmentally important considerations.
Recovery Process:
After the separation of ²⁰³Pb, the thallium-containing solution is processed to recover the thallium for reuse. The general steps involved are:
Collection of Thallium Fraction: During the chromatographic separation of ²⁰³Pb, the fractions containing the thallium are collected. psi.ch
Purification of Thallium: The collected thallium solution may undergo further purification steps to remove any impurities.
Conversion to a Suitable Form: The purified thallium can be converted into a chemical form suitable for the fabrication of new targets, such as thallous oxide (Tl₂O₃) or through electroplating. google.comgoogle.com For example, the recovered thallium can be heated to 900°C to obtain solid thallous oxide or dissolved in sulfuric acid to prepare an electroplating solution. google.comgoogle.com
Efficiency of Recovery:
High recovery yields are desirable to minimize the loss of valuable target material. Studies have reported thallium recovery rates of over 95%, with some methods achieving recycling rates of over 98%. psi.chgoogle.comgoogle.com The purity of the recovered thallium is also critical, as any residual lead could compromise the specific activity of subsequent ²⁰³Pb productions. psi.ch
Recycling for New Target Preparation:
Analytical Techniques for Lead, Isotope of Mass 203 Characterization
Radiation Detection and Spectroscopy
The primary methods for identifying and quantifying ²⁰³Pb rely on the detection of its characteristic gamma-ray emissions. ²⁰³Pb decays via electron capture to stable Thallium-203 (B80289), emitting a principal gamma photon with an energy of 279 keV (81% abundance). d-nb.infosnmjournals.org
High Purity Germanium (HPGe) Gamma Spectroscopy
High Purity Germanium (HPGe) detectors are semiconductor devices renowned for their superior energy resolution, making them ideal for the precise identification and quantification of gamma-emitting radionuclides like ²⁰³Pb. ortec-online.comortec-online.com These detectors are essential for distinguishing the gamma-ray emissions of ²⁰³Pb from those of other potential radionuclide impurities. ortec-online.comnist.gov
The exceptional resolution of HPGe detectors allows for the clear identification of the 279 keV photopeak characteristic of ²⁰³Pb, even in the presence of other gamma rays. snmjournals.orgarxiv.org This is particularly important in the production of ²⁰³Pb, where radionuclidic purity must be rigorously assessed. snmjournals.org For instance, during the separation of ²⁰³Pb from target materials, collected fractions are analyzed with an HPGe detector to confirm the presence and purity of the desired isotope. snmjournals.org The calibration of HPGe systems is performed using certified reference materials to establish efficiency curves for various geometries and source-to-detector distances. nist.gov
Key Features of HPGe Detectors in ²⁰³Pb Analysis:
| Feature | Description | Reference |
|---|---|---|
| High Energy Resolution | Enables precise identification of the 279 keV gamma peak of ²⁰³Pb and differentiation from other radionuclides. | ortec-online.comarxiv.org |
| Radionuclidic Purity Assessment | Crucial for verifying the purity of ²⁰³Pb preparations by detecting any gamma-emitting impurities. | snmjournals.orgnist.gov |
| Quantitative Analysis | Allows for accurate measurement of ²⁰³Pb activity. | nist.gov |
Sodium Iodide (NaI(Tl)) Gamma Spectroscopy
In the context of ²⁰³Pb characterization, NaI(Tl) detectors can be used for routine measurements and to monitor radioactivity during processes like chromatographic separations. d-nb.infomdpi.com For example, in radio-HPLC systems, a NaI(Tl) radiation detector can be employed to monitor the eluate for radioactive components. d-nb.info The performance of a NaI(Tl) detector is characterized by its response function, resolution, and efficiency, which are typically determined using standard radioactive sources. researchgate.net
Comparison of HPGe and NaI(Tl) Detectors for ²⁰³Pb Analysis:
| Characteristic | High Purity Germanium (HPGe) | Sodium Iodide (NaI(Tl)) |
|---|---|---|
| Energy Resolution | Excellent | Moderate |
| Detection Efficiency | Lower | Higher |
| Primary Use for ²⁰³Pb | High-precision radionuclide identification and purity analysis. snmjournals.orgortec-online.com | Routine activity measurements and as detectors in radio-chromatography systems. d-nb.infomdpi.com |
Dose Calibrator Applications
Dose calibrators are ionization chambers used for the accurate and rapid measurement of the total activity of a radioactive sample. mirion.comcomecer.com These instruments are a staple in nuclear medicine and radiopharmaceutical production facilities for quantifying the amount of radioactivity in a given sample before its use. comecer.comcomecer.com
For ²⁰³Pb, a dose calibrator is used to measure the activity of the final product and throughout the purification process. snmjournals.org The instrument is calibrated for specific radionuclides, including ²⁰³Pb, to provide a direct reading of the activity. mirion.com This ensures that the amount of radioactivity is accurately known. The reliability of a dose calibrator is maintained through regular quality control checks, such as stability and linearity tests. comecer.com
Chromatographic Purity Analysis
Chromatographic techniques are indispensable for determining the radiochemical purity of ²⁰³Pb-labeled compounds. These methods separate the desired radiolabeled molecule from unlabeled starting materials, free ²⁰³Pb, and other impurities. nih.govlongdom.org
Radio-Thin Layer Chromatography (Radio-TLC)
Radio-Thin Layer Chromatography (Radio-TLC) is a planar chromatographic technique used to assess the radiochemical purity of radiopharmaceuticals. longdom.org It is a relatively simple, rapid, and cost-effective method. nih.gov In a typical Radio-TLC analysis of a ²⁰³Pb-labeled compound, a small aliquot of the sample is spotted onto a TLC plate (the stationary phase), which is then developed in a suitable mobile phase. mdpi.commdpi.com
The separation is based on the differential partitioning of the components between the stationary and mobile phases. For instance, in the analysis of ²⁰³Pb-labeled compounds, a mobile phase of 0.1 M sodium acetate (B1210297) with 1 mM DTPA has been used. mdpi.com After development, the distribution of radioactivity on the TLC plate is measured using a radio-TLC scanner to determine the percentage of radioactivity associated with the desired compound. longdom.orgmdpi.com
Radio-High Performance Liquid Chromatography (Radio-HPLC)
Radio-High Performance Liquid Chromatography (Radio-HPLC) is a powerful analytical technique that offers high resolution for the separation, identification, and quantification of radiolabeled compounds. nih.govberthold.com It is considered a gold standard for determining radiochemical purity. nih.gov
In the analysis of ²⁰³Pb-labeled peptides and other molecules, a Radio-HPLC system is used to separate the intact radiolabeled product from any impurities. mdpi.comnih.gov A typical system consists of an HPLC pump, an injector, a column (e.g., a C18 column), a UV detector, and a radiation detector. d-nb.infomdpi.com The separation is achieved by passing the sample through the column with a specific mobile phase gradient. mdpi.com The radioactivity of the eluting fractions is monitored by a flow-through radiation detector, allowing for the quantification of the radiochemical purity of the ²⁰³Pb-labeled compound. mdpi.com Radio-HPLC is also instrumental in identifying potential degradation products of the radiolabeled molecule. mdpi.com
Summary of Chromatographic Techniques for ²⁰³Pb Purity Analysis:
| Technique | Principle | Typical Application for ²⁰³Pb | Reference |
|---|---|---|---|
| Radio-TLC | Separation based on differential partitioning between a stationary plate and a liquid mobile phase. | Rapid assessment of radiochemical purity. | mdpi.comlongdom.orgmdpi.com |
| Radio-HPLC | High-resolution separation based on partitioning between a stationary column and a high-pressure liquid mobile phase. | Definitive determination of radiochemical purity and identification of impurities. | d-nb.infomdpi.comnih.gov |
Elemental Composition and Trace Analysis
To ensure the high purity of ²⁰³Pb preparations, it is essential to identify and quantify any trace metal impurities that could interfere with subsequent radiolabeling processes. d-nb.infosnmjournals.org Inductively coupled plasma (ICP) based techniques are powerful tools for this purpose.
Inductively Coupled Plasma – Optical Emission Spectrometry (ICP-OES) is a robust technique for determining the elemental composition of a sample. While specific studies focusing solely on the use of ICP-OES for ²⁰³Pb are not extensively detailed in the provided context, the general application of ICP-OES is for the quantification of various metals in a sample digested in a solution, typically with nitric acid. pcdn.co The instrument can be optimized for stability and sensitivity by analyzing a standard solution, such as manganese, before running the samples. pcdn.co This technique is suitable for quantifying a range of elements that could be present as impurities in a ²⁰³Pb product. pcdn.couga.edu
Inductively Coupled Plasma – Mass Spectrometry (ICP-MS) is a highly sensitive method used for determining the elemental and isotopic composition of a sample. ngu.nousgs.govngu.no It is particularly valuable for the analysis of ²⁰³Pb to assess its chemical purity by identifying stable metal contaminants that might compete with lead during radiolabeling reactions. d-nb.infosnmjournals.orgresearchgate.net
In the production of ²⁰³Pb, ICP-MS is employed to analyze the final product for trace metal impurities, including stable lead isotopes and residual target material like thallium. d-nb.infosnmjournals.org For instance, after purification of ²⁰³Pb, ICP-MS analysis can quantify the concentration of stable lead and other contaminants. One study reported that their separation method resulted in a final elution containing only 0.2 ± 0.1 μg of stable lead in a 400-μL volume. snmjournals.org This low level of contamination is crucial for achieving high molar activity. snmjournals.org Another study also utilized ICP-MS to confirm the chemical purity of their ²⁰³Pb elute. nih.govd-nb.info
The precision of lead isotope ratio measurements by ICP-MS can be very high, with multi-collector instruments achieving precision of less than 100 ppm. usgs.gov Even with quadrupole ICP-MS, which is more common, precisions in the range of 0.02–3% have been reported for lead isotope ratios in various samples. mdpi.com To ensure accuracy, internal standards such as thallium isotopes (²⁰³Tl and ²⁰⁵Tl) are often used to correct for instrumental mass bias. uga.eduresearchgate.net
Table 1: ICP-MS Results for Trace Metal Contaminants in Final ²⁰³Pb Elution snmjournals.org
| Contaminant | Concentration (ppb) | Mass in 400 µL Elution (µg) |
| Thallium (Tl) | 550 ± 950 | 0.2 ± 0.4 |
| Lead (Pb) | 400 ± 150 | 0.2 ± 0.1 |
Note: Significant standard deviations were observed, likely due to process variabilities in different batches. snmjournals.org
Spectroscopic Studies for Chemical Speciation and Chelation
Understanding the coordination chemistry of lead ions with various chelators is fundamental for the development of stable ²⁰³Pb-based radiopharmaceuticals.
Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the structure and dynamics of molecules in solution. In the context of ²⁰³Pb, ¹H NMR spectroscopy is used to study the complexes formed between lead ions and various chelating agents. nih.govresearchgate.netmdpi.com These studies provide insights into the coordination environment of the lead ion, which is critical for designing stable radiometal complexes. nih.govresearchgate.netacs.org
For example, a study investigating amide-based chelators synthesized DTPAm, EGTAm, and ampam to determine the most suitable one for chelating Pb²⁺ ions. nih.govresearchgate.net The ¹H NMR spectrum of the [Pb(DTPAm)]²⁺ complex showed minimal isomerization and fluxional behavior, suggesting a more stable and less dynamic complex compared to those formed with EGTAm and ampam. nih.govresearchgate.net In another study, ¹H and ¹³C NMR were used to characterize a lead-specific chelator (PSC). mdpi.com Furthermore, variable-pH and variable-temperature NMR studies have been conducted to explore the solution structures of Pb²⁺ complexes with sulfanyl-containing cyclen-based ligands. acs.org
Quantitative Activity Measurement (e.g., Liquid Scintillation Counting)
Accurate quantification of the radioactivity of ²⁰³Pb is essential for various applications. Liquid scintillation counting is a widely used method for this purpose.
Liquid scintillation counting is a technique where the sample is mixed with a liquid scintillation cocktail, and the light emitted from the interaction of the radiation with the scintillator is detected. nm.gov This method is suitable for detecting the beta particles and conversion electrons emitted during the decay of certain radionuclides. While ²⁰³Pb decays primarily by electron capture and emits gamma rays, it can be quantified using liquid scintillation counting. nih.govuiowa.edu This is because the recovery of ²⁰³Pb can be determined non-destructively in various matrices, including the liquid scintillation cocktail. nih.gov This technique allows for flexible and efficient counting to achieve acceptable detection limits. nih.gov It has been noted as an acceptable method for detecting removable contamination of other radioisotopes and is the preferred method for detecting tritium (B154650) (³H). princeton.edu
Imaging System Performance Characterization (excluding clinical human imaging)
To validate the suitability of ²⁰³Pb as a SPECT imaging agent, it is necessary to characterize the performance of the imaging systems using this radionuclide. This is typically done using phantoms.
The performance of SPECT (Single-Photon Emission Computed Tomography) systems with ²⁰³Pb has been evaluated using phantoms, which are objects with well-defined geometries and activities. snmjournals.orgnih.govsnmjournals.org For instance, a micro-Deluxe ECT hot insert phantom with rods of varying diameters (1.2, 1.6, 2.4, 3.2, 4.0, and 4.8 mm) was filled with 74 MBq of ²⁰³Pb to assess the volumetric performance and spatial resolution of a small animal SPECT scanner. nih.govsnmjournals.org The results of such studies have shown that ²⁰³Pb provides a spatial resolution comparable to that of Technetium-99m (⁹⁹ᵐTc), a commonly used SPECT isotope, demonstrating its feasibility for high-resolution preclinical imaging. nih.gov One study reported a spatial resolution of 1.6 mm for ²⁰³Pb. nih.gov Another study used a Bioemtech Gamma-Eye Imaging system with a spatial resolution of 1.9 mm for SPECT imaging of mice with ²⁰³Pb-labeled compounds. mdpi.com
Phantom Studies for Resolution and Uniformity Assessment
Phantom studies are essential for evaluating the performance of imaging systems, such as Single Photon Emission Computed Tomography (SPECT), with a specific radionuclide. cuni.cz These studies utilize objects of known dimensions and activity concentrations to assess key imaging parameters like spatial resolution and uniformity.
For ²⁰³Pb, phantom studies have been instrumental in demonstrating its suitability as a SPECT imaging isotope. nih.gov Research has employed various phantoms, including the micro-Delex ECT hot insert phantom and the Jaszczak phantom, to evaluate the tomographic performance of SPECT systems with ²⁰³Pb. nih.govsnmjournals.orgiaea.org
In one such study, a micro-Deluxe ECT hot-rod phantom was filled with 74 MBq of ²⁰³Pb. nih.govsnmjournals.org The phantom, featuring rod diameters ranging from 1.2 to 4.8 mm, was imaged using a 1.0 mm pinhole collimator. The resulting SPECT data, reconstructed using a 3D-OSEM algorithm, demonstrated a tomographic spatial resolution of 1.6 mm. nih.govsnmjournals.org This resolution was found to be comparable to that achieved with Technetium-99m (⁹⁹ᵐTc), a commonly used medical radioisotope, highlighting the feasibility of ²⁰³Pb for high-resolution SPECT imaging. nih.govnih.gov
The uniformity of the SPECT system's response to ²⁰³Pb is also a critical parameter assessed through phantom studies. Non-uniformities can introduce artifacts, such as rings or bull's-eyes, into the reconstructed images, potentially obscuring diagnostic information. cuni.cz The uniform section of phantoms like the Jaszczak phantom is used to assess this aspect of system performance. cuni.cziaea.org
Table 1: Phantom Study Parameters for ²⁰³Pb SPECT Imaging
| Parameter | Value/Description | Reference |
|---|---|---|
| Phantom Type | Micro-Deluxe ECT hot-rod phantom | nih.govsnmjournals.org |
| Phantom Inner Diameter | 4.4 cm | nih.gov |
| Rod Diameters | 1.2, 1.6, 2.4, 3.2, 4.0, 4.8 mm | nih.govsnmjournals.org |
| Activity of ²⁰³Pb | 74 MBq | nih.govsnmjournals.org |
| Pinhole Size | 1.0 mm | nih.govsnmjournals.org |
| Magnification Factor | 2 | nih.gov |
| Imaging Distance | 4.5 cm | nih.govsnmjournals.org |
| Reconstruction Algorithm | 3D-OSEM | nih.govsnmjournals.org |
| Achieved Spatial Resolution | 1.6 mm | nih.govsnmjournals.org |
Detector Calibration and Optimization for ²⁰³Pb Emissions
The accurate detection and quantification of gamma rays emitted by ²⁰³Pb are fundamental to its use in SPECT imaging. This requires careful calibration and optimization of the radiation detectors within the imaging system. numberanalytics.com ²⁰³Pb decays by electron capture, emitting a primary gamma-ray at 279 keV with an 81% abundance, which is suitable for SPECT imaging. nih.govprismap.eu
Detector calibration ensures that the system accurately measures the energy of the detected photons. numberanalytics.com This is crucial for distinguishing the 279 keV photopeak of ²⁰³Pb from scattered radiation and other background signals. nih.gov Calibration is typically performed using known radiation sources. numberanalytics.com For ²⁰³Pb, energy spectra are acquired to visualize the 279 keV and 401 keV photopeaks, as well as characteristic X-rays. nih.gov
Optimization of the detector system involves several factors, including the choice of collimator. researchgate.net Studies have shown that both medium- and high-energy collimators are suitable for ²⁰³Pb imaging, with medium-energy collimators demonstrating slightly better imaging properties. nih.gov The selection of an appropriate energy window around the 279 keV photopeak is also critical for maximizing the signal-to-noise ratio in the final image.
Furthermore, detector response modeling and the number of iterative updates during image reconstruction are important parameters that need to be optimized for ²⁰³Pb. researchgate.net A high-energy collimator may be necessary for use with ²⁰³Pb due to its higher energy emission compared to other commonly used radionuclides like ¹⁷⁷Lu (208 keV). researchgate.net
The chemical purity of the ²⁰³Pb solution is also a critical factor, as trace metal contaminants can interfere with the radiolabeling process. snmjournals.orgd-nb.info Techniques like inductively coupled plasma mass spectrometry (ICP-MS) are used to quantify stable metal impurities in the purified ²⁰³Pb product. snmjournals.orgd-nb.info
Table 2: Key Emissions of Lead-203 for Detector Calibration
| Emission | Energy (keV) | Abundance (%) | Reference |
|---|---|---|---|
| Gamma-ray | 279.2 | 80.94 | prismap.eu |
| Gamma-ray | 401 | - | nih.gov |
| Kα X-ray | ≈72 | 58.8 | prismap.eu |
| Kβ X-ray | ≈83 | 16.3 | prismap.eu |
Table 3: Mentioned Compounds
| Compound Name |
|---|
| Lead, isotope of mass 203 |
| Lead-203 |
| ²⁰³Pb |
| Lead-212 |
| ²¹²Pb |
| Technetium-99m |
| ⁹⁹ᵐTc |
| Lutetium-177 |
| ¹⁷⁷Lu |
| [²⁰³Pb]PbCl₂ |
| Thallium |
| Iron |
| Copper |
| Zinc |
Research Applications and Tracer Studies of Lead, Isotope of Mass 203
Development and Evaluation of Elementally Matched Theranostic Pairs in Preclinical Models
The concept of "theranostics" involves pairing a diagnostic radionuclide with a therapeutic radionuclide of the same element. Lead-203 is the diagnostic counterpart to the therapeutic alpha-emitting isotope Lead-212 (²¹²Pb). researchgate.net This elementally-matched pairing is advantageous because the diagnostic imaging data obtained with ²⁰³Pb can accurately predict the pharmacokinetics and biodistribution of the ²¹²Pb-labeled therapeutic agent. nih.govmdpi.com This allows for precise, patient-specific dosimetry and treatment planning before the administration of the potent alpha-particle therapy. nih.govornl.gov The 52-hour half-life of ²⁰³Pb is sufficiently long to monitor the biological processes and distribution of the corresponding ²¹²Pb-radiopharmaceutical, which has a shorter half-life of 10.6 hours. nih.govnih.gov
Preclinical studies have consistently demonstrated the promise of the ²⁰³Pb/²¹²Pb theranostic pair for image-guided radionuclide therapy for various cancers. nih.govsnmjournals.org These investigations in non-human models are crucial for evaluating the efficacy and biodistribution of new radiopharmaceuticals before they can be considered for clinical use. nih.govnih.gov
The effective use of ²⁰³Pb in tracer studies requires it to be attached to a targeting molecule, such as a peptide or antibody, that can seek out specific biological targets, like cancer cells. This is achieved by using a bifunctional chelator—a molecule that binds tightly to the lead radioisotope on one end and attaches to the targeting biomolecule on the other.
Several chelators have been synthesized and evaluated for their ability to form stable complexes with lead isotopes. nih.gov Commonly studied chelators include derivatives of 1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid (DOTA) and 1,4,7,10-tetra-(2-carbamoyl-methyl)-cyclododecane (TCMC). nih.govnih.govnih.gov For instance, a series of DOTA- and TCMC-conjugated ligands targeting the prostate-specific membrane antigen (PSMA) have been successfully radiolabeled with ²⁰³Pb. nih.gov Novel chelators, such as pyridine-based DOTA analogues (DOTA-1Py, -2Py, and -3Py), have also been developed and shown to efficiently incorporate ²⁰³Pb. researchgate.netnih.gov
The synthesis process involves conjugating these chelators to targeting molecules. In one study, four new ligands based on a Glu-urea structure for PSMA targeting were synthesized with either TCMC or DO3AM chelators. nih.goveuropa.eu Radiolabeling is then performed by incubating the chelator-bioconjugate with ²⁰³Pb, typically in an acetate (B1210297) buffer at a specific pH to achieve high radiochemical yields. nih.gov Studies have shown that chelators like p-SCN-Bn-TCMC can achieve radiochemical yields of over 97% with ²⁰³Pb. nih.gov The stability of these resulting radiolabeled bioconjugates is a critical factor; for example, ²⁰³Pb-labeled PSMA ligands have been shown to be stable in human serum for up to 72 hours. nih.goveuropa.eu
| Chelator | Chelator Concentration (M) | Radiochemical Yield (%) | Reference |
|---|---|---|---|
| p-SCN-Bn-TCMC | 10⁻⁴ | 97.2 ± 0.6 | nih.gov |
| p-SCN-Bn-TCMC | 10⁻⁵ | 96.9 ± 0.6 | nih.gov |
| p-SCN-Bn-TCMC | 10⁻⁶ | 43.7 ± 1.0 | nih.gov |
| DTPAm | Not Specified | Achieved molar activity of 3.5 MBq/μmol in 15 min | rsc.org |
| EGTAm | Not Specified | Achieved molar activity of 0.25 MBq/μmol in 30 min | rsc.org |
Following successful synthesis and radiolabeling, the resulting ²⁰³Pb-bioconjugates are evaluated in non-human biological systems.
In Vitro Studies: These studies are performed using cell cultures to confirm that the radiolabeled molecule retains its ability to bind to its intended target. For example, ²⁰³Pb-labeled PSMA ligands have been tested on PSMA-expressing C4-2 cancer cells. nih.gov Such studies measure binding affinity and cellular internalization. The ligand CA012, for instance, demonstrated a specific ligand-induced internalization of 15.6 ± 2.1% of the injected activity per million cells. nih.govresearchgate.net
In Vivo Studies: These studies involve administering the ²⁰³Pb-labeled compound to animal models, typically mice bearing human tumor xenografts, to study its distribution throughout the body over time (pharmacokinetics and biodistribution). nih.govmdpi.com SPECT imaging is used to visualize the localization of the radiotracer. mdpi.com For a PSMA-targeting agent named CA012 labeled with ²⁰³Pb, biodistribution studies in mice showed high specific uptake in tumors (8.4 ± 3.7% injected dose per gram at 1 hour) and rapid clearance from the kidneys (from 5.1 ± 2.5 %ID/g at 1 hour to 0.9 ± 0.1 %ID/g at 24 hours), which is a favorable characteristic for a potential radiopharmaceutical. nih.goveuropa.euresearchgate.net Similarly, a modified somatostatin receptor-targeting peptide, [²⁰³Pb]Pb-PSC-PEG₂-TOC, showed significantly improved tumor accumulation and retention compared to the standard agent, [²⁰³Pb]Pb-DOTATOC, in a neuroendocrine tumor model. nih.gov
| Organ | 1 Hour Post-Injection | 24 Hours Post-Injection | Reference |
|---|---|---|---|
| Tumor | 8.4 ± 3.7 | Not Reported | nih.gov |
| Kidneys | 5.1 ± 2.5 | 0.9 ± 0.1 | nih.goveuropa.euresearchgate.net |
A cornerstone of the theranostic approach is demonstrating that the diagnostic surrogate (²⁰³Pb) behaves identically to the therapeutic agent (²¹²Pb) in vivo. Comparative studies are conducted to validate this principle. For example, SPECT imaging of mice bearing AR42J xenografts was performed with both [²⁰³Pb]Pb-PSC-PEG-T and [²¹²Pb]Pb-PSC-PEG-T. mdpi.com The results showed comparable tumor accumulation and renal clearance for both compounds, confirming that the pharmacokinetic predictions made using ²⁰³Pb imaging accurately represent the behavior of the ²¹²Pb therapeutic agent. mdpi.com This validation is essential, as it provides confidence that the absorbed radiation doses to tumors and healthy organs calculated from ²⁰³Pb imaging data will be accurate for the subsequent ²¹²Pb therapy. nih.gov
Radiotracer Applications in Chemical and Material Sciences
While the predominant application of ²⁰³Pb is in the medical field, radiotracers, in general, are powerful tools in chemical and material sciences. Radioactive isotopes can be used to trace the path of elements or compounds through complex physical and chemical processes. researchgate.netiaea.org They allow for the investigation of reaction kinetics, diffusion, and material flow in various systems. Although specific, widespread applications of ²⁰³Pb in industrial material sciences are not extensively documented in recent literature, the principles of radiotracer methodology are applicable. A radiotracer like ²⁰³Pb could theoretically be used to study lead transport, deposition, or corrosion processes in industrial settings, provided its chemical form is representative of the material being traced. researchgate.net
Methodological Use as a Chemical Yield Tracer in Radioanalytical Chemistry
Beyond its imaging applications, ²⁰³Pb serves a critical role in radioanalytical chemistry as a "massless" yield tracer. nih.govnih.gov In many analytical procedures, it is necessary to chemically separate a specific element from a complex sample matrix before it can be measured. During this multi-step process, some of the target analyte is inevitably lost. A yield tracer is a known quantity of a substance (in this case, ²⁰³Pb) that is added to the sample at the beginning of the procedure and is assumed to behave chemically identically to the analyte of interest. nih.govnih.gov By measuring how much of the tracer is recovered at the end, analysts can calculate the percentage of the original analyte that was lost and correct the final measurement accordingly.
Because ²⁰³Pb is a gamma emitter, its recovery can be determined non-destructively in various sample types. nih.govnih.gov Its relatively short half-life (52 hours) means that it is effectively "massless" for the purposes of chemical separations, allowing for the use of smaller volumes of materials like chromatography resins. nih.govnih.gov
A specific and important application of ²⁰³Pb as a yield tracer is in the determination of Lead-210 (²¹⁰Pb) in aqueous solutions, a common challenge in environmental science. nih.gov Traditional methods often rely on using a known amount of stable, non-radioactive lead as the tracer. However, this approach can be complicated by the presence of endogenous stable lead in the sample or potential contamination of the tracer itself. nih.govnih.gov
Using ²⁰³Pb as a radiochemical tracer overcomes these challenges. nih.gov In a series of experiments evaluating its efficacy, ²⁰³Pb was used to quantify ²¹⁰Pb in four different water matrices, including complex hydraulic-fracturing-produced fluids. nih.gov The results showed that the use of ²⁰³Pb tracer led to consistently high chemical recoveries, often greater than 90%. nih.gov In comparative tests on river and tap water, ²⁰³Pb tracer yields averaged 87 ± 5%, which was comparable to the stable lead yields of 94 ± 6%. nih.gov This improved method allows for the analysis of complex samples at a reduced cost and provides greater flexibility in achieving desired detection limits. nih.gov
Optimization of Elemental/Radiochemical Separation Procedures
The production of Lead-203 (²⁰³Pb), primarily through the proton bombardment of thallium (Tl) targets, necessitates robust and efficient purification methods to separate the desired radionuclide from the bulk target material and other contaminants. The optimization of these radiochemical separation procedures is critical for obtaining high-purity and high-specific-activity ²⁰³Pb suitable for subsequent radiolabeling and research applications.
Ion-exchange and extraction chromatography are the predominant techniques employed for this purpose. A common method involves the separation of ²⁰³Pb from copper-backed thallium cyclotron targets using cation-exchange chromatography in mixtures of hydrochloric acid and acetone, followed by a further purification step using anion-exchange chromatography. This process is highly effective, capable of handling large amounts of target material (e.g., 15 g of thallium) and reducing impurities to negligible levels, with less than 0.1 µg of thallium and copper remaining in the final ²⁰³Pb fraction nih.gov.
Recent advancements have focused on streamlining these procedures to improve efficiency, reduce processing time, and yield a final product that is directly compatible with radiolabeling protocols. One optimized method utilizes a two-column system. The first column contains an extraction resin (such as Pb Resin) to selectively capture the lead, and the second column uses a weak cation-exchange resin. This approach allows for the final elution of ²⁰³Pb as [²⁰³Pb]PbCl₂ in a small volume of 1M HCl, which is ideal for radiolabeling reactions researchgate.netwww.csiro.au. This method achieves high recovery yields of over 90% and results in an average specific activity of 37.7 ± 5.4 GBq/µmol researchgate.net.
Another novel, two-column purification method employs selective precipitation of thallium nitrate (B79036) before proceeding with extraction and anion-exchange chromatography (using Dowex-1X8 resin) mdpi.com. This strategy effectively elutes high-purity ²⁰³Pb in a minimal volume of dilute acid, eliminating the need for evaporation steps that can introduce impurities or reduce yield mdpi.comresearchgate.net. Isolating the ²⁰³Pb in a form such as lead acetate, [²⁰³Pb]Pb(OAc)₂, makes it directly suitable for labeling chelators and bioconjugates researchgate.netnih.gov. The optimization of these separation processes is a key factor in improving the subsequent radiolabeling yields and apparent molar activity of ²⁰³Pb-based radiopharmaceuticals mdpi.com.
Advanced Chelator Design and Coordination Chemistry for Lead Isotopes
The development of stable radiopharmaceuticals relies on the use of a chelator, a molecule that binds tightly to the radiometal ion, preventing its release in vivo. For lead isotopes like ²⁰³Pb, there has been a significant research effort to move beyond traditional chelators like DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid), which has shown limitations in stably sequestering lead ions, and to design novel agents with superior stability and kinetic inertness.
The design of new bifunctional chelators for ²⁰³Pb aims to create a coordination environment that forms a highly stable complex with the Pb²⁺ ion. These chelators are "bifunctional" because they contain both a strong metal-binding site and a reactive functional group for covalent attachment to a targeting biomolecule, such as a peptide or antibody.
DOTA analogues: While DOTA itself has suboptimal stability for lead, modifications to its structure have been explored. A series of pyridine-modified DOTA analogues (DOTA-1Py, -2Py, and -3Py) have been synthesized and evaluated. These compounds replace one or more of the carboxymethyl arms of DOTA with pyridine groups, altering the electronic properties and coordination geometry of the chelator researchgate.netnih.gov.
TCMC (1,4,7,10-tetraaza-1,4,7,10-tetra(2-carbamoylmethyl)cyclododecane): TCMC is an amide derivative of DOTA, replacing the "hard" carboxylic acid donor groups with "softer" amide groups. This modification makes it better suited for the borderline Lewis acid character of Pb²⁺ researchgate.net. The bifunctional version, often S-2-(4-isothiocyanatobenzyl)-TCMC (p-SCN-Bn-TCMC), allows for efficient conjugation to biomolecules nih.gov. The synthesis of TCMC is noted to be more straightforward than that of DOTA nih.gov.
PSC (Lead Specific Chelator): PSC is a novel, cyclen-based chelator specifically engineered for lead isotopes. It incorporates a mixture of amide and carboxylate donor ligands, placing it structurally between DOTA and TCMC Current time information in Edinburgh, GB.bepls.comepa.gov. This design results in a high affinity for lead and forms a neutral charge complex, which aids in rapid renal clearance researchgate.net. A common synthetic strategy involves conjugating the PSC moiety to a targeting peptide, like tyr³-octreotide, often via a polyethylene glycol (PEG) linker to create agents such as PSC-PEG-T Current time information in Edinburgh, GB.bepls.combenthamopenarchives.comnih.gov.
Crypt-OH: More recent developments include chelators based on cryptands. Crypt-OH is a derivative of a [2.2.2]-cryptand that has been optimized for complexing lead isotopes. Its three-dimensional cage-like structure is designed to encapsulate the metal ion, offering potentially high stability mdpi.com.
A critical measure of a chelator's effectiveness is the in vitro and in vivo stability of its radiometal complex. Stability studies for ²⁰³Pb chelates are often performed in saline and human serum to simulate physiological conditions.
The [²⁰³Pb]Pb-PSC-PEG-T complex has demonstrated excellent stability, remaining stable in saline for 72 hours and in human serum for 55 hours, with no free ²⁰³Pb or radiopeptide fragments observed Current time information in Edinburgh, GB.bepls.combenthamopenarchives.comnih.gov. This high stability ensures that the radionuclide remains sequestered, accurately reporting the biodistribution of the targeting molecule mdpi.com.
Comparisons between chelators reveal significant differences in kinetic lability, particularly under acidic conditions which can be encountered in vivo in certain cellular compartments. The Pb[TCMC]²⁺ complex is notably less labile and more resistant to demetallation at low pH (e.g., pH 3.5 and below) compared to the Pb[DOTA]²⁻ complex. For instance, the half-dissociation time for [²⁰³Pb]Pb-DOTA conjugated to an antibody at pH 2 was 10-15 hours, whereas for the [²⁰³Pb]Pb-TCMC conjugate, it was 150 hours, highlighting the superior stability of the TCMC complex under acidic challenge researchgate.net. The [²⁰³Pb][Pb(p-SCN-Bn-TCMC)] complex was also found to remain 83% intact after 48 hours in serum researchgate.net.
The structure of the chelator significantly impacts the efficiency of the radiolabeling reaction, which is the process of incorporating the ²⁰³Pb ion into the chelator. Ideal chelators achieve high radiochemical yields (RCY) under mild conditions (e.g., room temperature, physiological pH) and at low chelator concentrations.
TCMC and its derivatives have shown superior incorporation of ²⁰³Pb compared to DOTA. Radiolabeling with p-SCN-Bn-TCMC can achieve over 95% efficiency at 37°C in 30 minutes at a 10⁻⁴ M concentration researchgate.net. Studies have shown that TCMC can radiolabel with ²⁰³Pb at a tenfold lower concentration than DOTA over 1 hour at room temperature researchgate.net. The bifunctional TCMC ligand also provides for a more efficient radiolabeling reaction of antibody-ligand conjugates with ²⁰³Pb compared to DOTA conjugates nih.gov.
The novel pyridine-modified DOTA analogues have also been systematically evaluated. At a chelator concentration of 10⁻⁴ M, DOTA, DOTA-1Py, DOTA-2Py, and DOTA-3Py all efficiently complexed ²⁰³Pb with high radiochemical yields. However, as the concentration was lowered, their efficiencies diverged, demonstrating the structural influence on labeling performance nih.gov.
The table below summarizes the radiochemical yields for various chelators with ²⁰³Pb at different concentrations, illustrating the impact of chelator design on labeling efficiency.
| Chelator | Concentration (M) | Radiochemical Yield (RCY) % with ²⁰³Pb | Reference |
|---|---|---|---|
| DOTA | 10⁻⁴ | 96.1 ± 1.0 | nih.gov |
| DOTA | 10⁻⁵ | 75.8 ± 9.4 | nih.gov |
| DOTA | 10⁻⁶ | 3.0 ± 0.8 | nih.gov |
| DOTA | 10⁻⁷ | 1.5 ± 0.2 | nih.gov |
| DOTA-1Py | 10⁻⁴ | 97.0 ± 0.3 | nih.gov |
| DOTA-1Py | 10⁻⁵ | 80.6 ± 6.6 | nih.gov |
| DOTA-2Py | 10⁻⁴ | 97.6 ± 0.3 | nih.gov |
| DOTA-2Py | 10⁻⁵ | 87.6 ± 0.3 | nih.gov |
| DOTA-3Py | 10⁻⁴ | 97.7 ± 0.5 | nih.gov |
| DOTA-3Py | 10⁻⁵ | 80.6 ± 6.6 | nih.gov |
Environmental Tracing in Controlled Experimental Systems (not widespread monitoring)
The use of radioisotopes as tracers is a powerful technique for studying environmental processes. While stable lead isotopes (²⁰⁴Pb, ²⁰⁶Pb, ²⁰⁷Pb, ²⁰⁸Pb) and the naturally occurring radioisotope ²¹⁰Pb are widely utilized to trace the sources and transport of lead pollution in various environmental media like soil and sediment, the application of the cyclotron-produced isotope ²⁰³Pb in this field is not well-documented in available scientific literature. Environmental studies typically focus on widespread monitoring and historical reconstruction of pollution, for which longer-lived or stable isotopes are more suitable nih.govnih.govepa.govresearchgate.netconfex.com.
In principle, a radioactive tracer like ²⁰³Pb could be used in controlled laboratory experiments to investigate the fundamental mechanisms of lead transport in specific environmental matrices, such as soil columns or sediment-water systems researchgate.netbepls.comresearchgate.netnih.govwur.nl. Such experiments, known as column or microcosm studies, allow researchers to precisely control variables like soil type, water flow rate, and contaminant concentration to study processes like advection, dispersion, adsorption, and desorption. The gamma emission of ²⁰³Pb would allow for its sensitive detection and quantification within the experimental system. However, based on a review of current research, specific studies employing ²⁰³Pb for investigating lead transport mechanisms in these controlled environmental systems have not been prominently reported. The focus of ²⁰³Pb research remains overwhelmingly in the domain of nuclear medicine and radiopharmaceutical development.
Q & A
Q. What are the key nuclear properties of lead-203 (²⁰³Pb), and how do they influence experimental design?
Lead-203 (²⁰³Pb) has a half-life of 2.1615 days, undergoing electron capture decay to ²⁰³Tl. Its nuclear spin (5/2) and magnetic moment (0.686 μN) affect its detectability in spectroscopic techniques. The short half-life necessitates rapid analytical workflows, such as time-resolved ICP-MS or gamma spectrometry, to minimize signal loss due to decay .
Table 1: Nuclear properties of ²⁰³Pb
| Property | Value |
|---|---|
| Half-life | 2.1615 days |
| Decay mode | Electron capture (EC) |
| Spin (I) | 5/2 |
| Magnetic moment (μ/μN) | 0.686 |
| Natural abundance | Radioisotope (synthetic) |
| Data sourced from IUPAC reports . |
Q. Which analytical methods are optimal for quantifying ²⁰³Pb in biological matrices?
Inductively coupled plasma mass spectrometry (ICP-MS) with isotope dilution is preferred. Key steps include:
- Sample preparation : Protein removal via 5% nitric acid digestion.
- Internal standardization : Use of thallium (Tl) to correct for matrix effects.
- Calibration : NIST SRM 981 lead isotope standards for ratio accuracy. Short half-life requires immediate analysis post-sampling to avoid decay-related errors .
Q. How does ²⁰³Pb differ from stable lead isotopes in environmental tracer studies?
Unlike stable isotopes (e.g., ²⁰⁶Pb, ²⁰⁷Pb), ²⁰³Pb’s radioactivity allows tracking of dynamic processes (e.g., sediment transport) over days. However, its decay necessitates frequent sampling and corrections for activity loss in longitudinal studies .
Q. What are the primary synthesis routes for ²⁰³Pb?
²⁰³Pb is typically produced via proton bombardment of thallium targets (e.g., ²⁰³Tl(p,n)²⁰³Pb) in cyclotrons. Post-synthesis purification involves cation-exchange chromatography to separate Pb from Tl contaminants. Yield optimization requires precise control of beam energy and target thickness .
Q. How is isotopic purity ensured in ²⁰³Pb samples?
- Mass spectrometry : High-resolution ICP-MS or thermal ionization MS (TIMS) to resolve adjacent masses (e.g., ²⁰³Pb vs. ²⁰⁴Pb).
- Decay monitoring : Gamma spectroscopy to detect daughter nuclides (e.g., ²⁰³Tl) indicating contamination.
- Chemical separation : Chelation resins (e.g., DGA resin) to remove isobaric interferences .
Advanced Research Questions
Q. How can ²⁰³Pb’s nuclear spin (I = 5/2) be exploited in hyperfine interaction studies?
The 5/2 spin enables detection of quadrupole splitting in Mössbauer spectroscopy, useful for probing local electronic environments in solid-state systems. However, its low natural abundance and short half-life require enriched samples and rapid data acquisition .
Q. What methodologies address mass bias in ²⁰³Pb/²⁰⁶Pb ratio measurements via ICP-MS?
- Internal normalization : Use of ²⁰⁸Pb/²⁰⁶Pb ratios for mass-bias correction.
- Standard-sample bracketing : Frequent analysis of NIST SRM 981 to calibrate instrumental drift.
- Mathematical models : Exponential or power-law corrections applied to raw ratios. Precision <1% RSD is achievable with rigorous protocol adherence .
Q. How does ²⁰³Pb’s short half-life impact its use in tracer kinetics studies?
Applications require:
Q. What are the challenges in integrating ²⁰³Pb into neutron-rich isotope production?
As a target, ²⁰³Pb’s low neutron capture cross-section limits yield. Solutions include:
Q. How can ²⁰³Pb isotope ratios resolve conflicting archeological provenance data?
Combining ²⁰³Pb/²⁰⁶Pb ratios with stable isotopes (e.g., ²⁰⁸Pb) enhances discrimination of ore sources. For example, discrepancies in ancient metal artifacts can be resolved by comparing ratios to regional ore databases, adjusting for post-depositional decay of ²⁰³Pb .
Methodological Best Practices
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
